

Compound Overview: Chemical and Physical Properties

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Compound of Interest

Compound Name: 2-Iodo-1-methyl-3-nitrobenzene

Cat. No.: B1295850

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2-Iodo-1-methyl-3-nitrobenzene is an aromatic organic compound with the chemical formula $C_7H_6INO_2$. It serves as a versatile intermediate in organic synthesis, particularly in the creation of more complex molecules for pharmaceuticals and agrochemicals.[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
CAS Number	6277-17-4	[1][2]
Molecular Formula	$C_7H_6INO_2$	[1]
Molecular Weight	263.03 g/mol	[1]
Melting Point	62-69 °C	[1]
Appearance	Yellow powder	[1]
Synonyms	2-Iodo-3-methylnitrobenzene, 2-Iodo-3-nitrotoluene	[1]

Theoretical Solubility Profile

The solubility of a compound is fundamentally governed by its molecular structure and the principle of "like dissolves like." [3][4] By examining the functional groups present in **2-iodo-1-methyl-3-nitrobenzene**, we can predict its solubility behavior in various solvents.

The molecule consists of a benzene ring substituted with a methyl group (-CH₃), a nitro group (-NO₂), and an iodine atom (-I). The benzene ring and the methyl group are nonpolar, while the nitro group is strongly polar and the iodine atom is weakly polar. Overall, the presence of the large nonpolar aromatic ring and the weakly polar substituents suggests that the molecule is predominantly nonpolar to weakly polar.

Caption: Molecular structure of **2-iodo-1-methyl-3-nitrobenzene** highlighting key functional groups.

Based on this structure, the following solubility predictions can be made:

- Water (Polar Protic): The compound is expected to be insoluble or sparingly soluble in water. The large nonpolar surface area of the benzene ring and the lack of significant hydrogen bonding capabilities will limit its interaction with highly polar water molecules.
- Alcohols (e.g., Methanol, Ethanol) (Polar Protic): Solubility is likely to be moderate. While these solvents are polar, their alkyl chains provide some nonpolar character that can interact with the benzene ring.
- Acetone, Ethyl Acetate (Polar Aprotic): Good solubility is anticipated in these solvents. Their polarity can interact with the nitro group, while their organic nature allows for favorable interactions with the rest of the molecule.
- Dichloromethane, Chloroform (Weakly Polar): High solubility is expected due to the similar weakly polar nature of both the solute and the solvents.
- Hexane, Toluene (Nonpolar): Moderate to good solubility is likely, especially in toluene, where pi-stacking interactions between the aromatic rings can occur.

Known Solubility Data

Specific quantitative solubility data for **2-iodo-1-methyl-3-nitrobenzene** is not extensively reported in publicly available literature. However, qualitative descriptions consistently state that it is soluble in organic solvents. This aligns with the theoretical predictions based on its molecular structure. For many research and development applications, this qualitative understanding is sufficient for selecting appropriate reaction or purification solvents. However,

for applications such as crystallography or formulation development, precise quantitative data is necessary and must be determined experimentally.

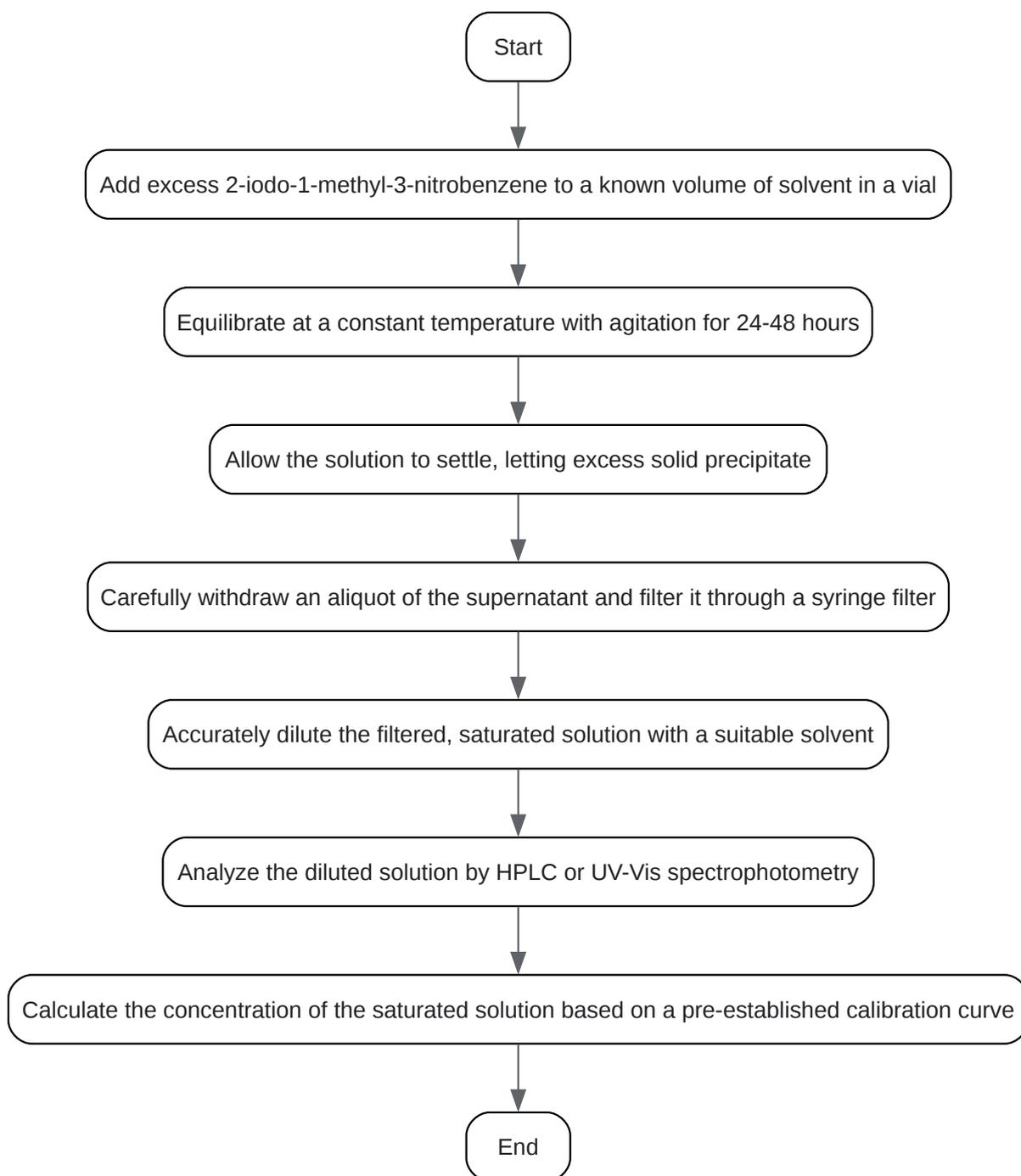
Experimental Protocol for Solubility Determination

The following is a detailed, step-by-step methodology for the experimental determination of the solubility of **2-iodo-1-methyl-3-nitrobenzene**. This protocol is designed to be a self-validating system, ensuring accurate and reproducible results.

Materials and Equipment

- **2-iodo-1-methyl-3-nitrobenzene** (solid)
- Selected solvents (e.g., water, ethanol, acetone, dichloromethane, hexane)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

Experimental Workflow



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Caption: Experimental workflow for determining the solubility of **2-iodo-1-methyl-3-nitrobenzene**.

Step-by-Step Methodology

- Preparation of a Saturated Solution:
 - To a series of vials, add a precisely measured volume of the chosen solvent (e.g., 5.0 mL).
 - Add an excess amount of **2-iodo-1-methyl-3-nitrobenzene** to each vial. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or incubator. Temperature control is critical as solubility is temperature-dependent.^[4] A standard temperature of 25 °C is often used.
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. For many organic compounds, 24 to 48 hours is adequate.
- Sample Collection and Preparation:
 - After equilibration, cease agitation and allow the vials to stand undisturbed at the same constant temperature for several hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pipette.
 - Immediately filter the aliquot through a syringe filter into a clean, dry vial. This step is critical to remove any undissolved microcrystals.
- Quantification:
 - Accurately dilute the filtered saturated solution with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.

- Analyze the diluted sample using a calibrated HPLC-UV or UV-Vis spectrophotometer. A pre-established calibration curve using standard solutions of known concentrations of **2-iodo-1-methyl-3-nitrobenzene** is essential for accurate quantification.
- Data Calculation and Reporting:
 - From the analytical measurement and the dilution factor, calculate the concentration of the original saturated solution.
 - Report the solubility in standard units, such as milligrams per milliliter (mg/mL) or moles per liter (mol/L), and always specify the temperature at which the measurement was made.

Safety Precautions

2-iodo-1-methyl-3-nitrobenzene should be handled with appropriate safety measures. It may be harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation. [5][6][7] Always work in a well-ventilated area, preferably a fume hood, and wear personal protective equipment, including gloves, safety glasses, and a lab coat. [6] Consult the Safety Data Sheet (SDS) for detailed handling and disposal information. [5][6][7][8]

Conclusion

While specific quantitative solubility data for **2-iodo-1-methyl-3-nitrobenzene** is not readily available in the literature, a strong theoretical understanding of its solubility can be derived from its molecular structure. It is predicted to be soluble in a range of common organic solvents and poorly soluble in water. For applications requiring precise solubility values, the experimental protocol detailed in this guide provides a robust and reliable method for their determination. This understanding and the ability to experimentally verify solubility are crucial for the effective application of this compound in research and development.

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